

Pentanimidamide Hydrochloride: An Examination of a Chemical Entity with Undisclosed Research Applications

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Compound of Interest

Compound Name: *Pentanimidamide Hydrochloride*

Cat. No.: *B185131*

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Despite a comprehensive search of scientific literature and chemical databases, **Pentanimidamide Hydrochloride**, also known as Valeramidine Hydrochloride, appears to be a chemical compound with no publicly documented research applications, mechanisms of action, or experimental data in the biological or pharmaceutical sciences.

This in-depth technical guide sought to explore the potential research applications of **Pentanimidamide Hydrochloride** for an audience of researchers, scientists, and drug development professionals. However, extensive inquiries have revealed a significant absence of scholarly articles, preclinical or clinical studies, or any form of research that would provide the necessary data to fulfill the core requirements of this guide, including quantitative data, experimental protocols, and signaling pathways.

The available information is limited to its chemical identity and safety data, primarily sourced from chemical suppliers and public chemical databases.

Chemical and Physical Properties

Based on available data, the fundamental properties of **Pentanimidamide Hydrochloride** have been compiled.

Property	Value	Source
Molecular Formula	C5H13ClN2	[1][2][3][4]
Molecular Weight	136.62 g/mol	[3][4]
Synonyms	Valerimidine hydrochloride, Pentanimidamide, monohydrochloride	[5]
Appearance	White to off-white solid	[5][4]
Purity	Typically offered at ≥95%	[4]
Storage	Recommended at 2-8°C	[5]

Safety and Handling

Hazard information indicates that **Pentanimidamide Hydrochloride** is harmful if swallowed and can cause skin and eye irritation.[1] Standard laboratory safety protocols, including the use of personal protective equipment, are advised when handling this compound.

Analysis of Research Landscape

The investigation into the research applications of **Pentanimidamide Hydrochloride** yielded no specific results. Searches for its synonyms and for broader terms such as "pentanimidamide derivatives in drug discovery" did not uncover any studies involving this specific molecule. While there is research on related chemical classes, such as pentamidine analogues, these studies do not mention **Pentanimidamide Hydrochloride**.

This lack of published data prevents the creation of the requested in-depth technical guide, which would necessitate:

- Quantitative Data: No IC50 values, binding constants, pharmacokinetic parameters, or other quantitative measures of biological activity have been reported.
- Experimental Protocols: Without any published studies, there are no established methodologies for experiments involving this compound.

- Signaling Pathways and Workflows: The mechanism of action of **Pentanimidamide Hydrochloride** is unknown, and therefore no signaling pathways or experimental workflows can be diagrammed.

Logical Relationship Diagram: Information Retrieval Outcome

The following diagram illustrates the logical outcome of the comprehensive search for research applications of **Pentanimidamide Hydrochloride**.



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